

Thioanisole safety and handling precautions

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Compound of Interest

Compound Name: Thioanisole

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An In-depth Technical Guide to **Thioanisole**: Safety and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **thioanisole** (CAS No. 100-68-5). The information is intended for professionals in research, scientific, and drug development fields to ensure safe laboratory practices.

Chemical and Physical Properties

Thioanisole, also known as methyl phenyl sulfide, is a colorless to light yellow liquid with a strong, unpleasant, stench-like odor.[1][2][3] It is an aryl sulfide, where a methyl group is attached to a benzene ring through a sulfur atom.[2] It is stable under normal conditions and is used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and as a flavoring agent.[3][4][5]

Table 1: Physical and Chemical Properties of **Thioanisole**

Property	Value	Source
Molecular Formula	C7H8S	[1][2][4][5][6][7]
Molecular Weight	124.21 g/mol	[2][4][6]
Appearance	Colorless to light yellow liquid	[1][3]
Odor	Unpleasant, stench	[1][2][6][8]
Melting Point	-15 °C (5 °F)	[1][3][6]
Boiling Point	188 °C (370.4 °F)	[1][3][6]
Density	1.057 - 1.058 g/mL at 20-25 °C	[1][3]
Flash Point	73 °C (163.4 °F)	[1]
Solubility	Insoluble in water; soluble in alcohol and ether.[1][4][9]	

Hazard Identification and Classification

Thioanisole is classified as a hazardous substance.[10] It is a combustible liquid and harmful if swallowed.[1][11] It can cause skin and serious eye irritation, and may cause an allergic skin reaction.[1][12] Inhalation may cause respiratory irritation, drowsiness, and dizziness.[6][10]

Table 2: GHS Hazard Classification for **Thioanisole**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Source:[1][6][12][13]

Toxicological Data

Toxicological studies indicate that **thioanisole** is harmful. The primary routes of exposure are ingestion, inhalation, and skin contact.

Table 3: Acute Toxicity Data for **Thioanisole**

Route	Species	Value
Oral (LD50)	Rat	891 mg/kg
Intravenous (LD50)	Mouse	56 mg/kg

Source:[8][10][11][13]

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial when working with **thioanisole** to minimize exposure and ensure a safe laboratory environment.

General Handling Protocol:

- Ventilation: Always handle **thioanisole** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)[\[10\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., PVC), safety goggles or a face shield, and a lab coat.[\[1\]](#)[\[6\]](#)[\[10\]](#)[\[14\]](#) Do not wear contact lenses.[\[10\]](#)
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces as it is a combustible liquid.[\[1\]](#)[\[5\]](#)[\[6\]](#) Use non-sparking tools.[\[8\]](#)[\[10\]](#)[\[14\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[11\]](#)[\[15\]](#)[\[16\]](#) Earth all lines and equipment.[\[10\]](#)
- Hygiene: Avoid eating, drinking, or smoking in the handling area.[\[8\]](#)[\[10\]](#)[\[14\]](#) Wash hands thoroughly after handling.[\[6\]](#)[\[8\]](#)[\[10\]](#) Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[\[10\]](#)
- Storage: Store in a tightly closed, original container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)[\[5\]](#)[\[10\]](#)[\[14\]](#) Store away from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[10\]](#)

Emergency Procedures

First-Aid Measures:

- Ingestion: If swallowed, rinse mouth with water.[\[6\]](#)[\[12\]](#) Do NOT induce vomiting.[\[6\]](#)[\[8\]](#)[\[12\]](#) Seek immediate medical attention.[\[8\]](#)[\[12\]](#)
- Inhalation: Move the person to fresh air.[\[1\]](#)[\[8\]](#)[\[10\]](#) If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[1\]](#)[\[8\]](#) Seek medical attention.[\[1\]](#)[\[8\]](#)[\[12\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[10\]](#) Flush skin with plenty of water and soap for at least 15 minutes.[\[1\]](#)[\[8\]](#)[\[10\]](#) Seek medical attention if irritation persists.

[1][8][10]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][8][10][12] Remove contact lenses if present and easy to do.[8][12] Seek immediate medical attention.[8][12]

Fire-Fighting Measures:

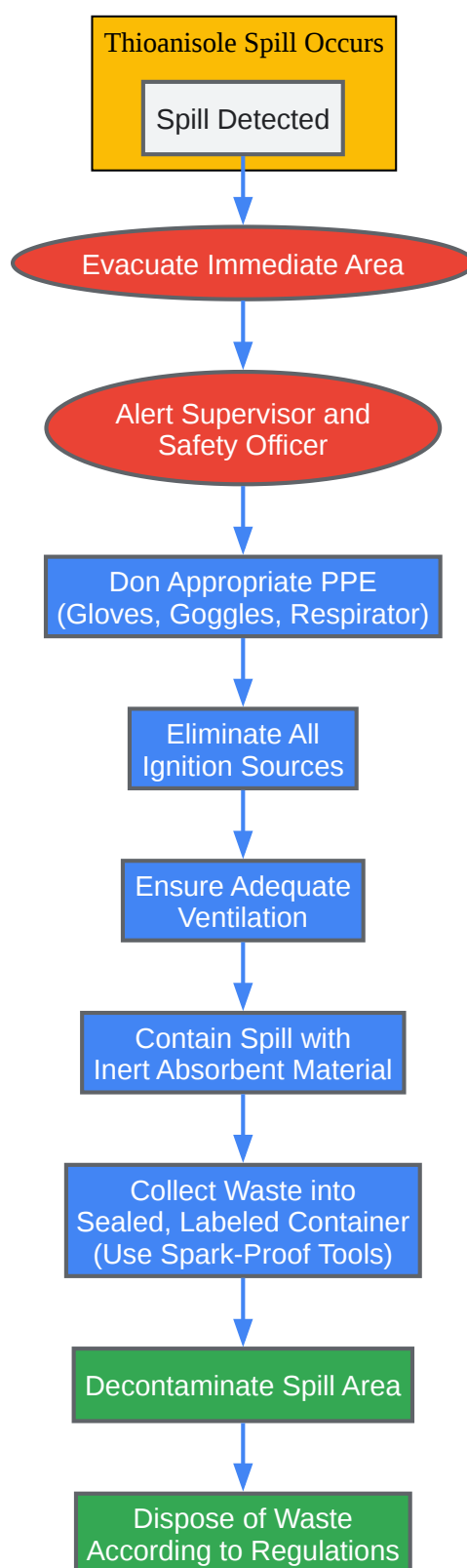
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[8][10][14] A water spray can be used to cool fire-exposed containers.[1][6][10]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[12]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[1][10] Hazardous combustion products include carbon oxides (CO, CO₂) and sulfur oxides.[1][6][8][10]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][5][8][10][14]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel from the area.[8][14] Remove all sources of ignition.[5][6][10][14] Ensure adequate ventilation.[6][8] Wear appropriate PPE.[6][10][14]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[6][10]
- Containment and Cleanup: For small spills, absorb with an inert material such as vermiculite, sand, or earth.[5][10] For large spills, dike the area to contain the spill.[8] Collect the absorbed material and spilled liquid into a labeled container for disposal using spark-proof tools.[8][10][14]

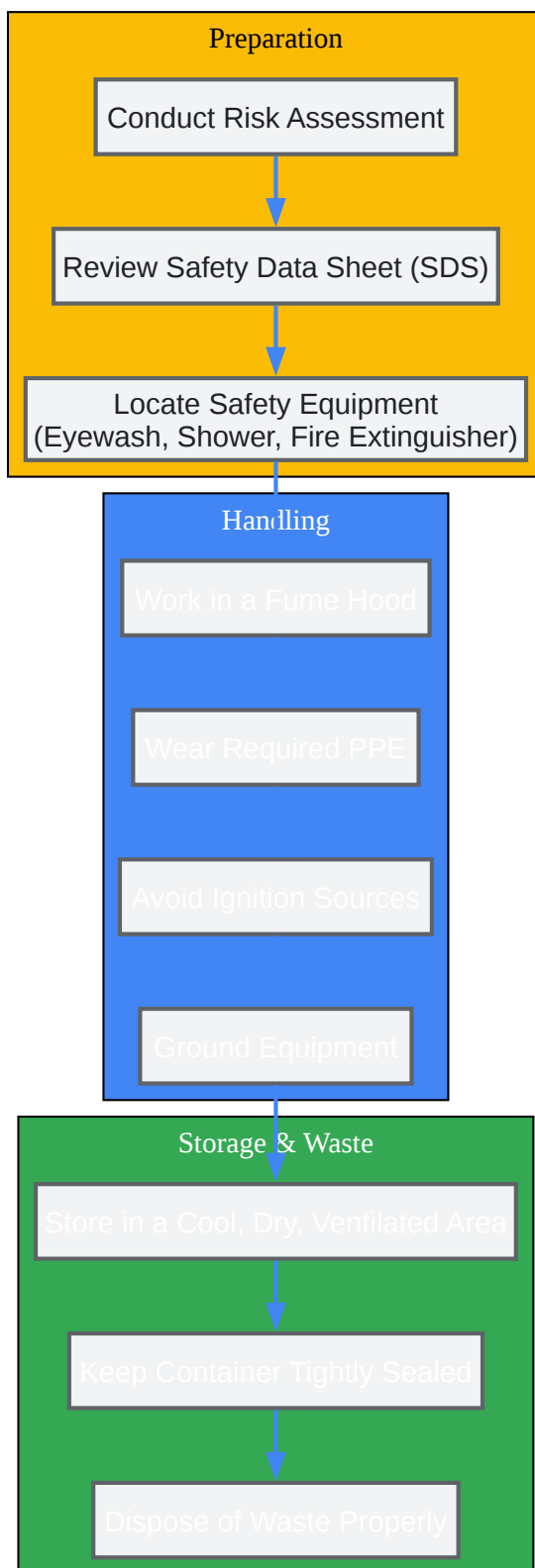
Visualized Workflows

The following diagrams illustrate key safety and emergency workflows for handling **thioanisole**.



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Caption: Workflow for handling a **thioanisole** spill.



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Caption: General laboratory safety precautions for **thioanisole**.

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